

Personal protective equipment for handling 3-Formyl-6-methylchromone

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Compound of Interest

Compound Name: 3-Formyl-6-methylchromone

Cat. No.: B1298627

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Essential Safety and Handling Guide for 3-Formyl-6-methylchromone

This guide provides crucial safety, handling, and disposal protocols for **3-Formyl-6-methylchromone** (CAS No: 42059-81-4), tailored for research and development professionals. Adherence to these procedures is vital for ensuring laboratory safety and minimizing exposure risks.

Chemical Identifier:

- Name: **3-Formyl-6-methylchromone**
- Synonyms: 6-methyl-4-oxo-4H-chromene-3-carbaldehyde[1], 6-Methyl-4-oxo-4H-1-benzopyran-3-carboxaldehyde
- Molecular Formula: $C_{11}H_8O_3$ [1]
- Molecular Weight: 188.18 g/mol [2]

Hazard Identification and Immediate Precautions

3-Formyl-6-methylchromone is classified as an irritant.[2] Based on GHS classifications, it poses the following hazards:

- H315: Causes skin irritation.[1][2][3]
- H319: Causes serious eye irritation.[1][2][3]
- H302 (Potential): Harmful if swallowed.[2]
- H335 (Potential): May cause respiratory irritation.[2]

Immediate action upon exposure is critical. In case of skin contact, wash the affected area with soap and plenty of water.[1] If the substance enters the eyes, rinse cautiously with water for several minutes, removing contact lenses if present and easy to do.[1] If inhaled, move the person to fresh air.[1]

Personal Protective Equipment (PPE)

Consistent and proper use of PPE is the primary defense against exposure. The following equipment is mandatory when handling **3-Formyl-6-methylchromone**, which is a solid at room temperature.[1]

PPE Component	Specification	Purpose
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	To prevent skin contact and irritation.[1][4]
Eye Protection	Safety glasses with side-shields or tightly fitting safety goggles.	To protect eyes from dust particles and splashes, preventing serious irritation.[1][4]
Body Protection	Standard laboratory coat.	To protect skin and clothing from contamination.[1][5]
Respiratory Protection	Type N95 (US) or P1 (EN 143) dust mask.	Required only where dust is generated and ventilation is inadequate.[1]

Note: Always inspect gloves for integrity before use. Protective equipment must satisfy specifications of standards like EN 374 for gloves and EN 166 (EU) or NIOSH (US) for eye protection.[1]

Operational Plan: Safe Handling and Storage

A systematic approach to handling ensures minimal risk throughout the experimental workflow.

Engineering Controls:

- Always handle this compound in a well-ventilated area.[\[5\]](#)
- For procedures that may generate dust, such as weighing or transferring solids, use a chemical fume hood or provide appropriate local exhaust ventilation.[\[1\]](#)

Handling Protocol:

- Preparation: Before handling, ensure all required PPE is worn correctly. Clear the workspace of any unnecessary items.
- Weighing & Transfer: Conduct weighing and transferring of the solid compound within a fume hood or ventilated enclosure to contain any dust. Avoid creating dust clouds.
- In Use: Keep containers securely sealed when not in use. Avoid all personal contact, including inhalation.[\[5\]](#)
- Post-Handling: Wash hands and any exposed skin thoroughly with soap and water after handling is complete.[\[1\]](#)[\[5\]](#) Contaminated work clothes should be laundered separately before reuse.[\[5\]](#)

Storage:

- Store in a tightly closed container in a dry, well-ventilated place.
- The material is a combustible solid and should be stored accordingly.

Disposal Plan

Proper disposal is essential to prevent environmental contamination and ensure safety.

- Chemical Waste: Dispose of unused **3-Formyl-6-methylchromone** as chemical waste.[\[1\]](#)
Do not mix with other solvents or waste streams unless compatible.

- Contaminated Materials: All PPE (gloves, masks) and materials (e.g., weighing paper, pipette tips) that have come into direct contact with the chemical should be collected in a sealed, labeled container for hazardous waste disposal.
- Follow all local, state, and federal regulations for chemical waste disposal.

Workflow and Safety Logic

The following diagram outlines the logical flow for safely handling **3-Formyl-6-methylchromone**, from initial preparation to final disposal.

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